

Physical and chemical properties of Xenalamine

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Compound of Interest

Compound Name: **Xenalamine**

Cat. No.: **B1683335**

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An in-depth technical guide on the physical and chemical properties of **Xenalamine** cannot be provided at this time due to the limited availability of public data on this compound, which is also known as Xenazoic acid.[\[1\]](#)

To fulfill the request for a detailed technical guide, this document will instead provide a comprehensive overview of a well-characterized compound, Mesalamine (also known as 5-aminosalicylic acid or 5-ASA), as a template. Mesalamine is a widely used anti-inflammatory agent for treating inflammatory bowel disease, and extensive research is available on its properties and mechanisms.[\[2\]](#)[\[3\]](#)[\[4\]](#) This guide will adhere to the specified format, including data tables, experimental protocols, and Graphviz visualizations.

Physicochemical Properties of Mesalamine

Mesalamine is a derivative of salicylic acid and its anti-inflammatory properties are central to its therapeutic effects.[\[3\]](#)

Physical Properties

The physical characteristics of Mesalamine are summarized in the table below.

Property	Value	Source
Melting Point	275-280 °C (decomposes)	[5]
Solubility	Water: 0.844 mg/mL (25°C), 1.41 mg/mL (37°C)	[6]
Soluble in dimethyl sulfoxide (DMSO)	[5]	
pKa1	2.30	[6]
pKa2	5.69	[6]

Chemical Properties

Key chemical identifiers and properties of Mesalamine are listed below.

Property	Value	Source
Molecular Formula	C7H7NO3	[7] [8] [9]
Molecular Weight	153.14 g/mol	[7] [10]
CAS Number	89-57-6	[11]
IUPAC Name	5-amino-2-hydroxybenzoic acid	[10]
Synonyms	5-Aminosalicylic acid, 5-ASA, Mesalazine	[10]
XLogP3	1.3	[7]
Hydrogen Bond Donor Count	3	[7]
Hydrogen Bond Acceptor Count	4	[7]

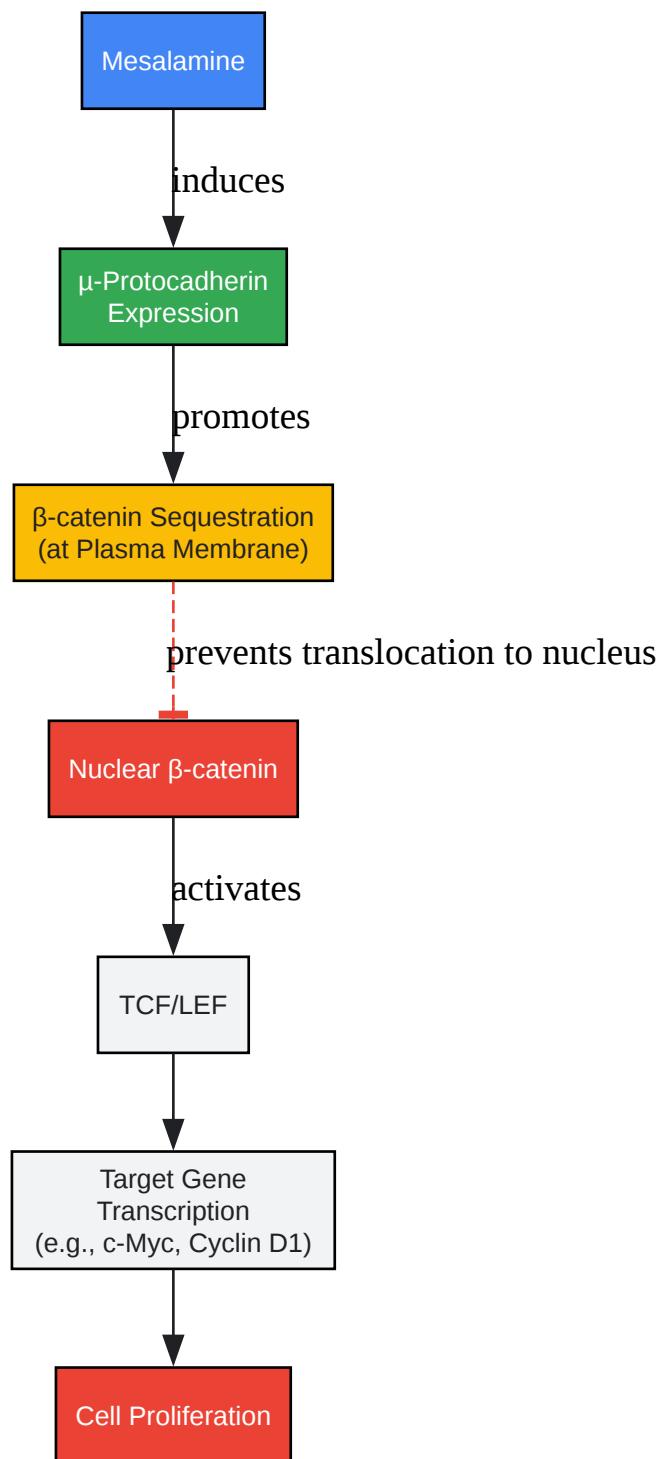
Mechanism of Action and Signaling Pathways

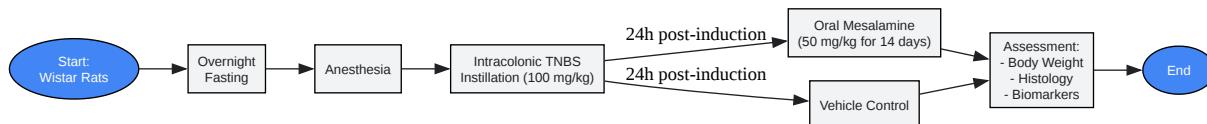
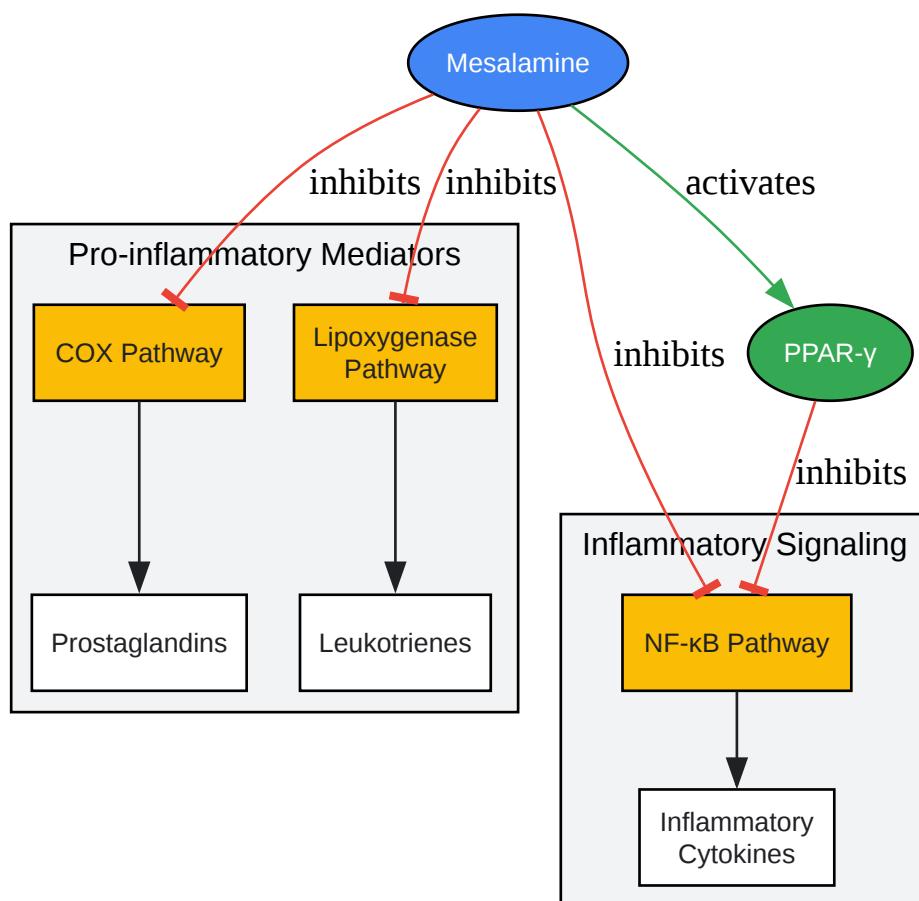
The precise mechanism of action of Mesalamine is not fully elucidated but is known to be multifactorial, primarily exerting a local anti-inflammatory effect on the colonic epithelium.[12] It is thought to modulate inflammatory responses by inhibiting the cyclooxygenase (COX) and lipoxygenase pathways, thereby reducing the production of prostaglandins and leukotrienes.[2] [3][12]

Mesalamine also impacts several key signaling pathways involved in inflammation and cell regulation:

- NF-κB (Nuclear Factor-kappa B) Pathway: Mesalamine inhibits the NF-κB pathway, a critical regulator of inflammatory gene expression.[2][13]
- PPAR-γ (Peroxisome Proliferator-Activated Receptor-gamma) Pathway: It activates PPAR-γ, which has anti-inflammatory effects in the gut.[2][13]
- Wnt/β-catenin Pathway: Mesalamine has been shown to interfere with this pathway, which is implicated in neoplastic progression.[13][14][15] It can induce the expression of μ-protocadherin, which sequesters β-catenin at the plasma membrane.[15]
- MAPK/ERK Pathway: The drug interferes with the MAPK/ERK signaling pathway.[14]
- Aryl Hydrocarbon Receptor (AhR) Pathway: A novel mechanism involves the induction of regulatory T cells (Tregs) in the colon through the AhR pathway.[13]
- TLR4/MyD88-dependent Pathway: Mesalamine can inhibit the release of inflammatory factors by suppressing this pathway.[16]

Visualized Signaling Pathway: Mesalamine's Effect on the Wnt/β-catenin Pathway





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